

DNA Polymerase-IN-6: An Inhibitor with Antiviral Activity

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Compound of Interest

Compound Name: DNA polymerase-IN-6

Cat. No.: B15563688

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Initial research indicates that **DNA polymerase-IN-6** is characterized primarily as an inhibitor of DNA polymerase with notable antiviral properties. Currently, there is no available data or established protocols detailing its application in Sanger sequencing.

DNA polymerase-IN-6 has demonstrated inhibitory activity against the DNA polymerases of several viruses, including Human Cytomegalovirus (HCMV), Herpes Simplex Virus 1 (HSV-1), Herpes Simplex Virus 2 (HSV-2), and Epstein-Barr Virus (EBV). Its efficacy is measured by its half-maximal effective concentration (EC₅₀) and half-maximal inhibitory concentration (IC₅₀) values.

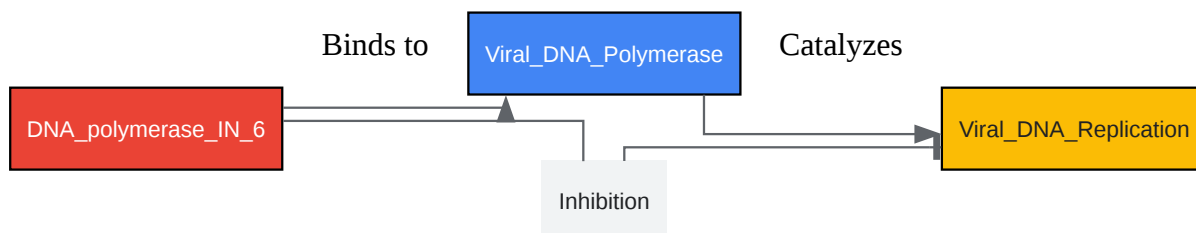
Performance Data: Inhibitory Activity

The following table summarizes the reported inhibitory concentrations of **DNA polymerase-IN-6** against various viral DNA polymerases.

Virus/Enzyme Target	Measurement	Value (μM)
Human Cytomegalovirus (HCMV)	EC50	0.33[1]
Herpes Simplex Virus 1 (HSV-1)	EC50	1.9[1]
Herpes Simplex Virus 2 (HSV-2)	EC50	0.76[1]
Epstein-Barr Virus (EBV)	EC50	0.066[1]

Mechanism of Action

While detailed signaling pathways for **DNA polymerase-IN-6** are not extensively described in the available literature, its primary mechanism is the inhibition of viral DNA polymerase. This action disrupts the replication of the viral genome.



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Caption: Logical workflow of **DNA polymerase-IN-6** inhibiting viral DNA replication.

Application in Sanger Sequencing: A Knowledge Gap

Extensive searches for protocols, application notes, or performance data related to the use of **DNA polymerase-IN-6** in Sanger sequencing have not yielded any results. The scientific literature to date focuses exclusively on its role as an antiviral agent. Sanger sequencing protocols typically rely on thermostable DNA polymerases, such as Taq polymerase or its variants, which are not the identified targets of **DNA polymerase-IN-6**.

Therefore, detailed experimental protocols and data presentations for Sanger sequencing using this compound cannot be provided. The information available is confined to its inhibitory characteristics in virological contexts. For researchers interested in Sanger sequencing, established protocols using commercially available and well-documented DNA polymerases are recommended.

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References

- 1. medchemexpress.com [medchemexpress.com]
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